Pellotine Hydrochloride: Chemical Characterization, Pharmacological Profiling, and Experimental Methodologies

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Compound of Interest

Compound Name:	*Pellotine hydrochloride*
CAS No.:	*74525-27-2*
Cat. No.:	*B12735030*

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Executive Summary

Pellotine hydrochloride is a phenolic tetrahydroisoquinoline (THIQ) alkaloid predominantly isolated from the Lophophora cactus genus, most notably Lophophora diffusa and Lophophora williamsii[1]. Unlike mescaline, a β-phenethylamine known for its hallucinogenic properties, pellotine exhibits a distinct pharmacological profile characterized by short-acting hypnotic and sedative effects[1]. Recent high-throughput screening and in vivo evaluations have repositioned this historical compound as a highly selective serotonergic modulator[2]. This technical guide synthesizes the physicochemical data, receptor kinetics, and validated experimental protocols necessary for the rigorous preclinical evaluation of **pellotine hydrochloride**.

Chemical Identity and Physicochemical Properties

Accurate analytical characterization of **pellotine hydrochloride** is foundational for reproducible assay development. The compound is commercially available as a racemic mixture (DL-

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Pellotine) or as specific stereoisomers, requiring careful attention to CAS registry numbers during procurement[3],[4].

Table 1: Chemical and Physicochemical Properties of **Pellotine Hydrochloride**

Property	Data / Value
Chemical Name	1,2,3,4-tetrahydro-6,7-dimethoxy-1,2-dimethyl-8-isoquinolinol, monohydrochloride[3]
CAS Number	26126-01-2 (Racemate)[3]; 74525-27-2 (Isomer)[4]
Molecular Formula	$C_{13}H_{19}NO_3$ • HCl[3]
Molecular Weight	273.8 g/mol [3]
Physical State	Solid (Colorless crystals/prisms)[3]
Solubility (In Vitro)	DMSO (0.1-1 mg/mL); Ethanol (0.1-1 mg/mL); PBS pH 7.2 (1-10 mg/mL)[5]

Pharmacological Profile and Serotonergic Modulation

Pellotine readily penetrates the central nervous system (CNS), as confirmed by Desorption Electrospray Ionization Mass Spectrometry Imaging (DESI-MSI)[2]. Once in the CNS, it acts selectively on the serotonergic system rather than traditional hypnotic targets like GABA_A or orexin receptors[1].

Table 2: Serotonergic Receptor Binding and Functional Kinetics

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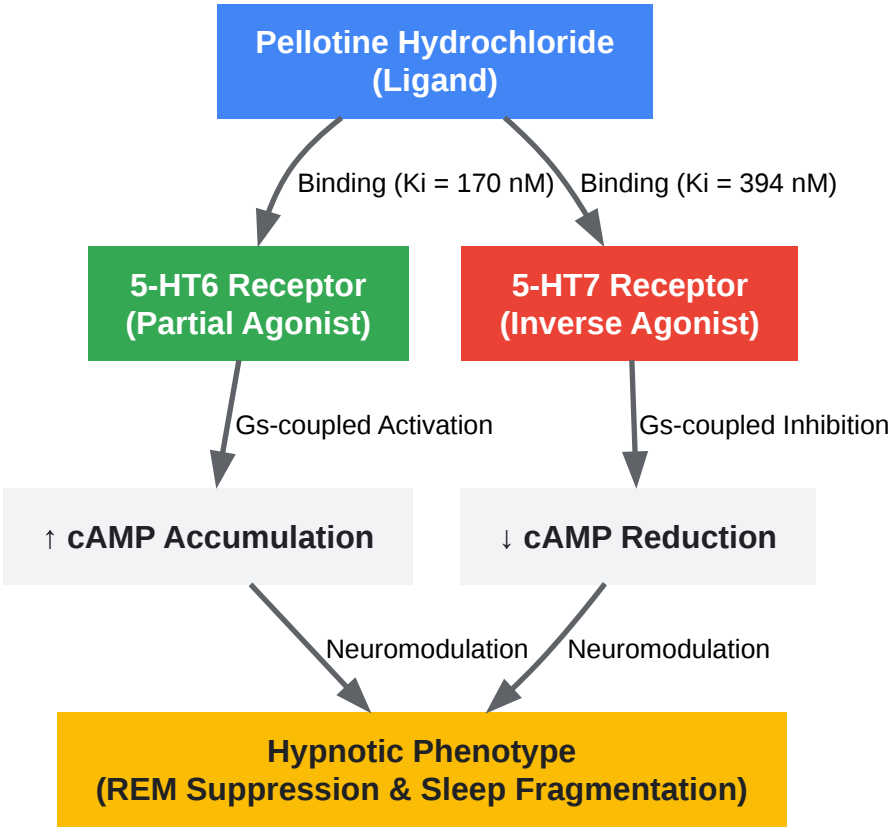
Target Receptor	Binding Affinity (K_i)	Functional Activity	Efficacy Metrics
5-HT_6	170 nM[2]	Partial Agonist	EC_{50} = 94 nM; E_max = 32%[2]
5-HT_7	394 nM[2]	Inverse Agonist	EC_{50} = 291 nM; E_max = -98.6%[2]
5-HT_1D	117 nM[2]	Ligand	N/A

The hypnotic phenotype observed in murine models—characterized by decreased locomotion, REM sleep suppression, and sleep fragmentation—is driven by this dual modulation of 5-HT_6 and 5-HT_7 receptors[2].



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Serotonergic signaling cascade modulated by **Pellotine hydrochloride**.

Experimental Protocols: Self-Validating Systems

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To ensure scientific integrity and reproducibility, the following protocols are designed with built-in causality, explaining why specific biochemical choices are made during the evaluation of 5[5].

In Vitro Metabolic Stability Assay (Liver Microsomes)

Pellotine undergoes exceptionally slow metabolism. In human liver microsomes, virtually no metabolism is observed after 4 hours, while 65% remains in mouse liver microsomes[1].

Step-by-Step Methodology:

- Microsome Preparation: Thaw human or mouse liver microsomes on ice to preserve delicate CYP450 enzymatic activity. Prepare a 0.5 mg/mL microsomal protein suspension in 100 mM potassium phosphate buffer (pH 7.4) supplemented with 3 mM $MgCl_2$.
  - Causality: Mg^{2+} is an essential cofactor for optimal CYP450 structural stability and electron transfer, while pH 7.4 strictly mimics physiological intracellular conditions.
- Pre-incubation: Add **pellotine hydrochloride** to achieve a final assay concentration of 1 µM. Pre-incubate the mixture at 37°C for 5 minutes.
  - Causality: Establishing thermal equilibrium prior to reaction initiation prevents kinetic lag phases, ensuring linear initial velocity calculations.
- Reaction Initiation: Initiate the assay by adding an NADPH regenerating system (1 mM $NADP^+$, 5 mM glucose-6-phosphate, 1 U/mL G6PDH).
  - Causality: A regenerating system maintains a constant, non-depleting supply of NADPH, preventing cofactor exhaustion from becoming the rate-limiting step during prolonged 4-hour incubations.
- Quenching & Extraction: At designated time points (0, 15, 30, 60, 120, 240 min), extract 50 µL aliquots and immediately submerge into 150 µL of ice-cold acetonitrile containing an internal standard.
  - Causality: The cold organic solvent instantaneously denatures CYP enzymes to halt the reaction, while simultaneously precipitating proteins to yield a clean supernatant for LC-

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MS/MS analysis.

- Quantification: Centrifuge at 15,000 × g for 10 minutes at 4°C. Analyze the supernatant via LC-MS/MS to quantify parent compound depletion and identify Phase I metabolites (7-desmethylpellotine and pellotine-N-oxide)[2].



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Self-validating in vitro metabolic stability experimental workflow.

Radioligand Displacement Assay for 5-HT Receptors

To validate the nanomolar affinities of pellotine at 5-HT_6 and 5-HT_7 receptors[2], a competitive radioligand binding assay is utilized.

Step-by-Step Methodology:

- Membrane Preparation: Isolate cell membranes expressing the target 5-HT receptor. Homogenize in 50 mM Tris-HCl buffer (pH 7.4).
- Competitive Incubation: Incubate the membranes with a constant concentration of a radioligand (e.g.,[^{3}H]-LSD) and varying concentrations of **pellotine hydrochloride** (1 nM to 10 µM)[6].
  - Causality: A logarithmic concentration gradient is mathematically required to accurately plot a sigmoidal dose-response curve for precise IC_{50} determination.
- Non-specific Binding Control: Define non-specific binding in parallel wells using 10 µM of a known high-affinity unlabelled ligand (e.g., serotonin).
  - Causality: This self-validating control isolates the specific receptor binding signal from background noise caused by the lipophilic partitioning of the radioligand into the lipid bilayer.

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- Filtration: Terminate the assay by rapid vacuum filtration through GF/B glass fiber filters pre-soaked in 0.5% polyethylenimine.
    - Causality: Polyethylenimine coats the filter matrix with positive charges, drastically reducing the non-specific binding of the positively charged radioligand to the filter, thereby maximizing the signal-to-noise ratio.
- Analysis: Measure radioactivity via liquid scintillation counting and calculate K_i values using the Cheng-Prusoff equation.

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